

Application Notes: Utilizing Tin(II) Bromide for Lead-Free Perovskite Solar Cells

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tin(2+);dibromide*

Cat. No.: *B160491*

[Get Quote](#)

Introduction

The rapid advancement of perovskite solar cells (PSCs) has positioned them as a frontrunner in next-generation photovoltaic technologies. However, the inclusion of toxic lead in the highest-performing perovskite materials raises environmental and health concerns, hindering their large-scale commercialization. Tin-based perovskites have emerged as the most promising lead-free alternatives, owing to tin's similar electronic configuration to lead and the favorable optoelectronic properties of tin-halide perovskites.[1][2] Tin(II) bromide (SnBr_2) is a key precursor for synthesizing a range of tin-based perovskite absorbers, including pure bromide and mixed-halide (Br/I) compositions, which offer tunable bandgaps and improved stability.

A critical challenge in the fabrication of tin-based PSCs is the propensity for the Sn^{2+} cation to oxidize to Sn^{4+} . [1] This oxidation creates defects within the perovskite crystal lattice, acting as recombination centers for charge carriers and leading to poor device performance and instability. Therefore, protocols for fabricating SnBr_2 -based perovskites must incorporate strategies to mitigate this oxidation, such as the use of reducing agents or additives.

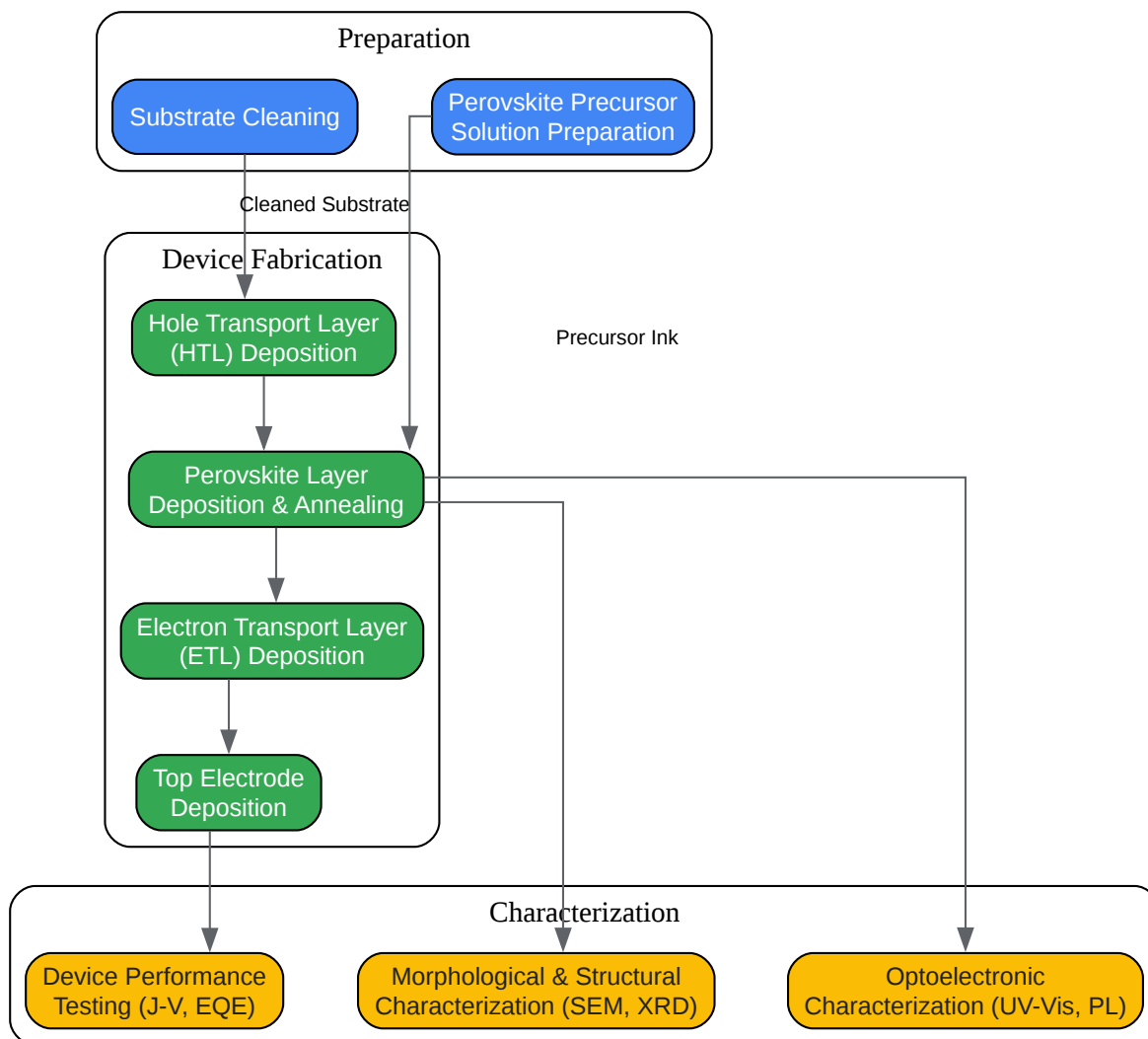
These application notes provide a comprehensive overview and detailed protocols for the fabrication and characterization of lead-free perovskite solar cells using tin(II) bromide as a primary precursor.

Key Considerations for Tin(II) Bromide Based Perovskites

- **Precursor Purity:** High-purity tin(II) bromide is essential for achieving high-quality perovskite films. Impurities can act as nucleation sites for defects and hinder crystallisation.
- **Solvent Engineering:** The choice of solvent for the precursor ink is critical for controlling the crystallization kinetics of the perovskite film. Common solvents include N,N-dimethylformamide (DMF) and dimethyl sulfoxide (DMSO). The ratio of these solvents can be tuned to optimize film morphology.
- **Additive Manufacturing:** Additives play a crucial role in improving the quality and stability of tin-based perovskite films. Tin(II) fluoride (SnF_2) is a widely used additive that is believed to reduce Sn^{4+} content and passivate defects.^[2] Other additives, such as hypophosphorous acid, have also been shown to inhibit oxidation.^[2]
- **Atmosphere Control:** The fabrication of tin-based perovskite solar cells is typically performed in an inert atmosphere (e.g., a nitrogen-filled glovebox) to minimize the oxidation of Sn^{2+} .
- **Device Architecture:** The inverted (p-i-n) device architecture is commonly employed for tin-based PSCs, as it has been shown to yield higher efficiencies and better stability compared to the conventional (n-i-p) structure.

Experimental Workflow Overview

The general workflow for fabricating a tin(II) bromide-based perovskite solar cell involves several key stages, from substrate preparation to device characterization.



[Click to download full resolution via product page](#)

General workflow for perovskite solar cell fabrication.

Experimental Protocols

Protocol 1: Fabrication of Mixed-Halide (MA_{1-γ}FA_γSnI_{3-x}Br_x) Perovskite Solar Cells

This protocol is adapted from a study on mixed-cation, mixed-halide tin-based perovskites and outlines the fabrication of a solar cell with an inverted p-i-n architecture.[3]

1. Substrate Preparation

- Clean fluorine-doped tin oxide (FTO) coated glass substrates by sequential ultrasonication in detergent, deionized water, acetone, and isopropanol for 15 minutes each.
- Dry the substrates with a nitrogen gun.
- Treat the substrates with UV-ozone for 15 minutes immediately before use.

2. Hole Transport Layer (HTL) Deposition

- Prepare a PEDOT:PSS solution by filtering it through a 0.45 μm PVDF filter.
- Spin-coat the PEDOT:PSS solution onto the FTO substrates at 4000 rpm for 30 seconds.
- Anneal the substrates at 150°C for 10 minutes in air.
- Transfer the substrates into a nitrogen-filled glovebox.

3. Perovskite Precursor Solution Preparation

- Prepare a stock solution for a target composition, for example, MA_{0.5}FA_{0.5}SnI_{2.5}Br_{0.5}.
- The precursor solution should have a concentration of approximately 35% by weight.[3]
- Dissolve stoichiometric amounts of formamidinium iodide (FAI), methylammonium bromide (MABr), tin(II) iodide (SnI₂), and tin(II) bromide (SnBr₂) in a solvent mixture of N,N-dimethylformamide (DMF) and dimethyl sulfoxide (DMSO) with a 4:1 mass ratio.[3]
- Add an excess of SnF₂ (e.g., 10 mol%) to the precursor solution to inhibit Sn²⁺ oxidation.

- Stir the solution with a magnetic stirrer for at least 1 hour at 70°C in a nitrogen-filled glovebox.[3]

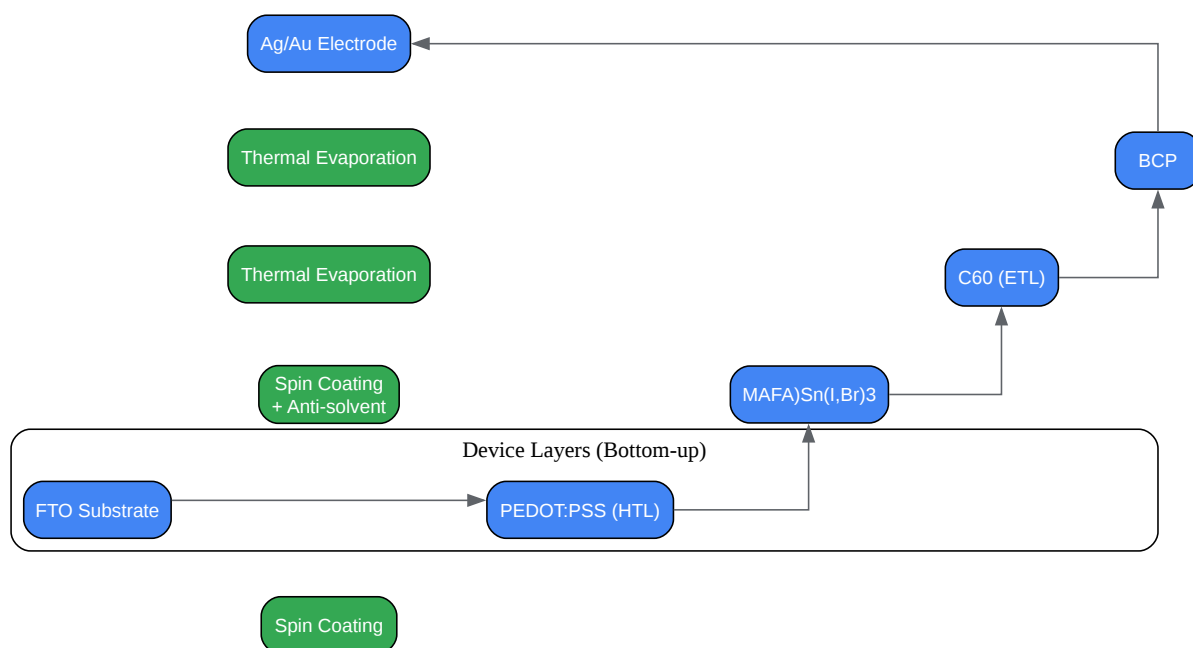
4. Perovskite Film Deposition

- Deposit the perovskite precursor solution onto the PEDOT:PSS layer via a one-step spin-coating process.
- Spin-coat at 1000 rpm for 10 seconds, followed by 5000 rpm for 30 seconds.
- During the second step, dispense an anti-solvent (e.g., chlorobenzene) onto the spinning substrate approximately 15 seconds before the end of the program.
- Anneal the films at 100°C for 10 minutes.

5. Electron Transport Layer (ETL) and Electrode Deposition

- Deposit a C₆₀ (buckminsterfullerene) layer (20 nm) onto the perovskite film by thermal evaporation.
- Deposit a bathocuproine (BCP) layer (6 nm) on top of the C₆₀ layer by thermal evaporation.
- Finally, thermally evaporate a silver (Ag) or gold (Au) top electrode (100 nm) through a shadow mask to define the active area of the device.

Device Fabrication Workflow



[Click to download full resolution via product page](#)

Fabrication process for an inverted p-i-n perovskite solar cell.

Data Presentation

Table 1: Precursor Solution Compositions for Mixed-Halide Tin Perovskites

Perovskite Composition	Cation Precursors	Anion Precursors	Solvent System (v/v)	Additive (mol%)
FASnI ₃	Formamidinium Iodide (FAI)	Tin(II) Iodide (SnI ₂)	DMF:DMSO (4:1)	SnF ₂ (10%)
FASnBr ₃	Formamidinium Bromide (FABr)	Tin(II) Bromide (SnBr ₂)	DMF:DMSO (4:1)	SnF ₂ (10%)
MA _{0.5} FA _{0.5} SnI _{2.5} Br _{0.5}	Methylammonium Bromide (MABr), FAI	SnI ₂ , SnBr ₂	DMF:DMSO (4:1)	SnF ₂ (10%)
MASnIBr ₂	Methylammonium Iodide (MAI), MABr	SnI ₂ , SnBr ₂	DMF:DMSO (4:1)	SnF ₂ (5-10%)

Table 2: Representative Device Performance of Tin-Based Perovskite Solar Cells

Perovskite Absorber	Device Architecture	V _{oc} (V)	J _{sc} (mA/cm ²)	FF (%)	PCE (%)	Reference
FA _{0.75} MA _{0.25} SnI ₃	Inverted	0.51	18.8	69	6.6	[4]
MASnIBr ₂	Planar	-	-	-	3.70	[5]
FASnI ₃	Planar	-	-	-	>6.0	[6]
(EA) doped FASnI ₃	Inverted	-	-	-	>13	[7]

Note: Performance metrics can vary significantly based on the specific fabrication conditions, measurement protocols, and the quality of the perovskite film.

Characterization of Tin-Based Perovskite Films

Structural and Morphological Analysis

- X-ray Diffraction (XRD): To confirm the formation of the desired perovskite crystal structure and assess the film's crystallinity and orientation.
- Scanning Electron Microscopy (SEM): To visualize the surface morphology and cross-section of the perovskite film, providing information on grain size, compactness, and thickness.

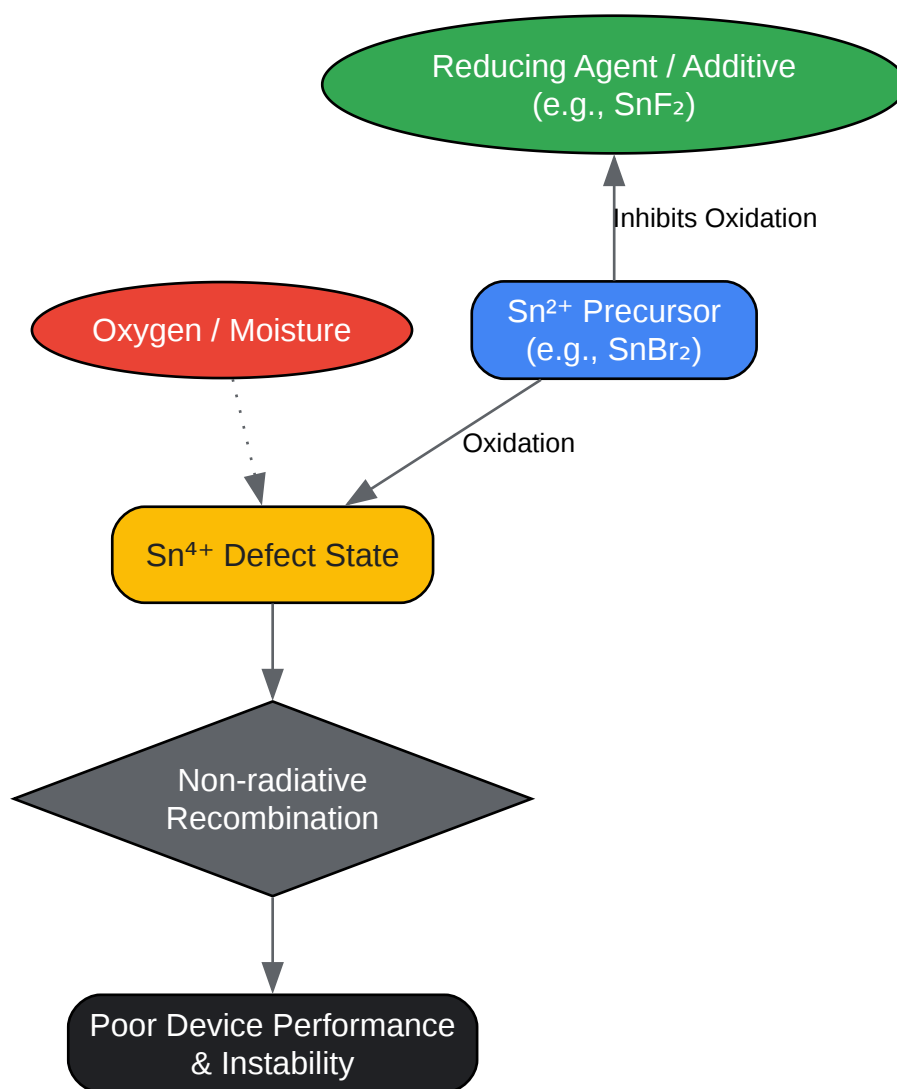
Optoelectronic Properties

- UV-Visible Spectroscopy: To determine the absorption spectrum of the perovskite film and estimate its bandgap.
- Photoluminescence (PL) Spectroscopy: To evaluate the radiative recombination properties of the film. A higher PL intensity and longer carrier lifetime are generally indicative of a lower defect density.

Device Performance Evaluation

- Current Density-Voltage (J-V) Measurement: To determine the key performance parameters of the solar cell: open-circuit voltage (V_{oc}), short-circuit current density (J_{sc}), fill factor (FF), and power conversion efficiency (PCE).
- External Quantum Efficiency (EQE): To measure the ratio of collected charge carriers to incident photons at each wavelength. Integrating the EQE spectrum should provide a calculated J_{sc} that is consistent with the value obtained from the J-V measurement.

Sn²⁺ Oxidation and Mitigation Pathway



[Click to download full resolution via product page](#)

The oxidation pathway of Sn^{2+} and the role of additives.

References

- 1. zlab.nju.edu.cn [zlab.nju.edu.cn]
- 2. research-repository.griffith.edu.au [research-repository.griffith.edu.au]
- 3. pubs.acs.org [pubs.acs.org]
- 4. researchgate.net [researchgate.net]
- 5. m.youtube.com [m.youtube.com]

- 6. Structure and Optical Properties of Sn-Based Halide Perovskites (C₁₀H₁₈N₂)SnX₄ (X = Cl, Br, I) - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Tin(II) Bromide [for Perovskite precursor] | NanoAxis LLC [nanoaxisllc.com]
- To cite this document: BenchChem. [Application Notes: Utilizing Tin(II) Bromide for Lead-Free Perovskite Solar Cells]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b160491#using-tin-ii-bromide-as-a-precursor-for-lead-free-perovskite-solar-cells]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com